

C.I. Basic Red 14: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Basic Red 14

Cat. No.: B1583731

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CAS Number: 12217-48-0

This technical guide provides an in-depth overview of C.I. **Basic Red 14**, a synthetic dye with significant applications in forensic science and environmental science. The document is intended for researchers, scientists, and professionals in drug development who may utilize this compound in their respective fields.

Chemical and Physical Properties

C.I. **Basic Red 14**, also known as Cationic Red 14, is a dark red powder with the chemical formula $C_{23}H_{26}ClN_3$.^{[1][2]} It is a member of the methine class of dyes.^[1] The compound is soluble in water, forming a brightly colored red solution.^{[1][2][3]} Its fluorescent properties, particularly under green light, are central to its primary applications.^[4]

Property	Value	Reference
CAS Number	12217-48-0	[1][5]
C.I. Number	48016	[1][2]
Molecular Formula	C ₂₃ H ₂₆ ClN ₃	[1][2]
Molecular Weight	379.93 g/mol	[1][2]
Appearance	Dark red powder	[1][2]
Solubility in Water (40 °C)	40 g/L	[1][2]
Excitation Wavelength	~530 nm (green light)	[4]
Emission Wavelength	>590 nm (red)	[4]

Key Applications and Experimental Protocols

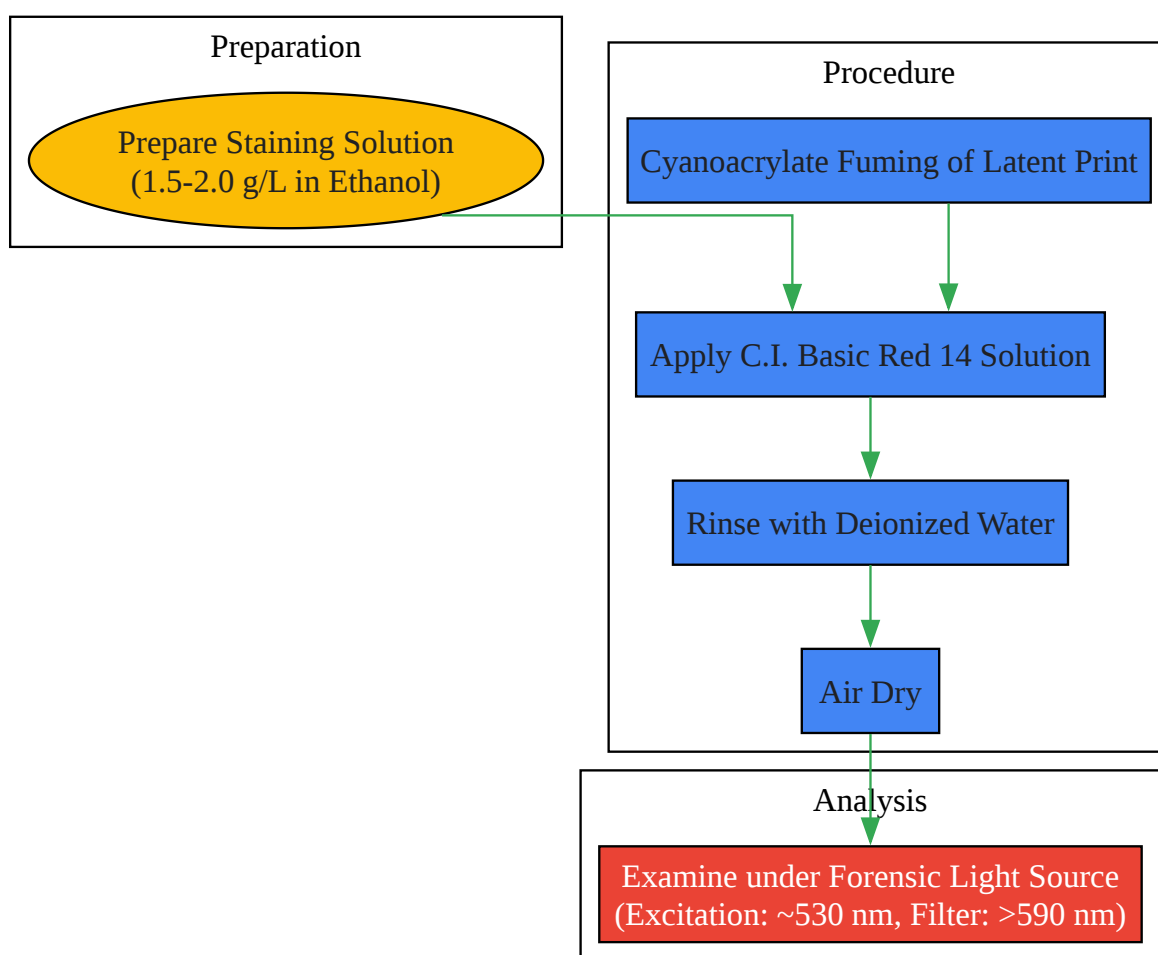
C.I. **Basic Red 14** is predominantly used in two main areas: as a fluorescent stain for the enhancement of latent fingerprints in forensic science, and as a model cationic dye in adsorption studies for wastewater treatment.

Forensic Science: Latent Fingerprint Enhancement

C.I. **Basic Red 14** is a highly effective fluorescent dye for enhancing latent fingerprints that have been previously developed with cyanoacrylate (superglue) fuming.[6] The dye adheres to the polymerized cyanoacrylate, and its fluorescence under specific light sources allows for high-contrast visualization of the print, especially on non-porous, multicolored surfaces.[6]

- **Cyanoacrylate Fuming:** Expose the evidence with the suspected latent fingerprints to cyanoacrylate fumes in a fuming chamber until the prints are visible as a white deposit.
- **Preparation of Staining Solution:** Prepare a working solution of C.I. **Basic Red 14** by dissolving 1.5 to 2.0 grams of the dye powder in 1 liter of ethanol.[4] Agitate the solution until the dye is completely dissolved.
- **Application of the Stain:** The staining solution can be applied by spraying the fumed area or by immersing the object in a tray containing the solution.

- Rinsing: After a brief application of the dye, rinse the surface with a gentle stream of deionized water to remove excess stain.
- Drying: Allow the evidence to air dry completely in a fume hood.
- Visualization: Examine the treated area under a forensic light source with an excitation wavelength of approximately 530 nm. Use a red filter (passing light above 590 nm) to view and photograph the fluorescent fingerprint.[4]



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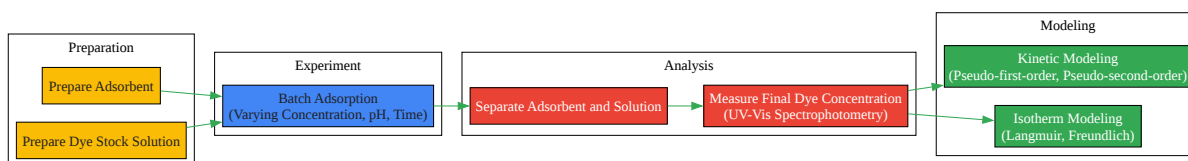
Workflow for Latent Fingerprint Enhancement.

Environmental Science: Adsorption Studies in Wastewater Treatment

C.I. **Basic Red 14** serves as a model compound for studying the removal of cationic dyes from industrial wastewater through adsorption. Research in this area often focuses on evaluating the efficacy of various low-cost adsorbents.

- Preparation of Stock Solution: Prepare a stock solution of C.I. **Basic Red 14** of a known concentration (e.g., 1000 mg/L) in deionized water.
- Preparation of Adsorbent: The chosen adsorbent (e.g., activated carbon, biochar) should be washed, dried, and sieved to a uniform particle size.
- Batch Adsorption Experiments:
 - In a series of flasks, add a fixed amount of the adsorbent to a known volume of C.I. **Basic Red 14** solution of varying initial concentrations.
 - Agitate the flasks at a constant speed and temperature for a predetermined contact time to reach equilibrium.
 - Investigate the effect of pH by adjusting the initial pH of the dye solutions using HCl or NaOH.
- Analysis:
 - After agitation, separate the adsorbent from the solution by centrifugation or filtration.
 - Determine the final concentration of C.I. **Basic Red 14** in the supernatant using a UV-Vis spectrophotometer at its maximum absorbance wavelength.
- Data Analysis:
 - Calculate the amount of dye adsorbed per unit mass of adsorbent at equilibrium (q_e).
 - Analyze the equilibrium data using adsorption isotherm models (e.g., Langmuir, Freundlich).

- To determine the adsorption kinetics, conduct experiments at different time intervals and analyze the data using kinetic models (e.g., pseudo-first-order, pseudo-second-order).



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